

A Comprehensive Technical Guide to Titanium Trichloride for Researchers and Scientists

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Compound of Interest

Compound Name: *Titanium trichloride*

Cat. No.: *B058219*

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Introduction

Titanium trichloride (TiCl_3), a highly reactive and versatile inorganic compound, serves as a crucial reagent and catalyst in various chemical syntheses. This guide provides an in-depth overview of its chemical properties, safety data, and a detailed experimental protocol for its application in reductive coupling reactions, a technique of significant interest in organic synthesis and drug development.

Core Properties and Safety Data

For safe and effective handling, a thorough understanding of the physicochemical and toxicological properties of **titanium trichloride** is essential. The following table summarizes key quantitative data extracted from various safety data sheets.

Property	Value	Reference
Chemical Formula	TiCl ₃	[1][2][3]
CAS Number	7705-07-9	[1][2][3][4][5]
Molecular Weight	154.23 g/mol	[1][3][5]
Appearance	Red-violet, hygroscopic crystals; may also appear as a purple liquid or white to off-white/pale yellow powder.	[2][3][6]
Density	2.64 g/cm ³	[2]
Melting Point	440 °C (decomposes)	[2][4]
Solubility	Very soluble in water; soluble in acetone, acetonitrile, and certain amines; insoluble in ether and hydrocarbons.	[2][4]
Hazard Class	Pyrophoric Solid 1, Skin Corrosion 1B	[1]
Storage Class	4.2 (Pyrophoric and self-heating hazardous materials)	[1]
UN Number	UN 3264	[4]

Experimental Protocol: McMurry Reductive Coupling of Aldehydes

The McMurry reaction is a powerful method for the reductive coupling of aldehydes and ketones to form alkenes, a transformation of significant utility in the synthesis of complex organic molecules. **Titanium trichloride** is a key reagent in generating the low-valent titanium species that mediate this reaction.

Objective: To synthesize an alkene from an aldehyde using a McMurry coupling reaction.

Materials:

- **Titanium trichloride** (TiCl_3)
- Lithium aluminum hydride (LiAlH_4) or Zinc-Copper couple ($\text{Zn}(\text{Cu})$)
- Anhydrous tetrahydrofuran (THF)
- Aldehyde substrate
- Argon or Nitrogen gas supply
- Standard glassware for inert atmosphere reactions (Schlenk line, etc.)
- Magnetic stirrer and heating mantle
- Syringes and needles

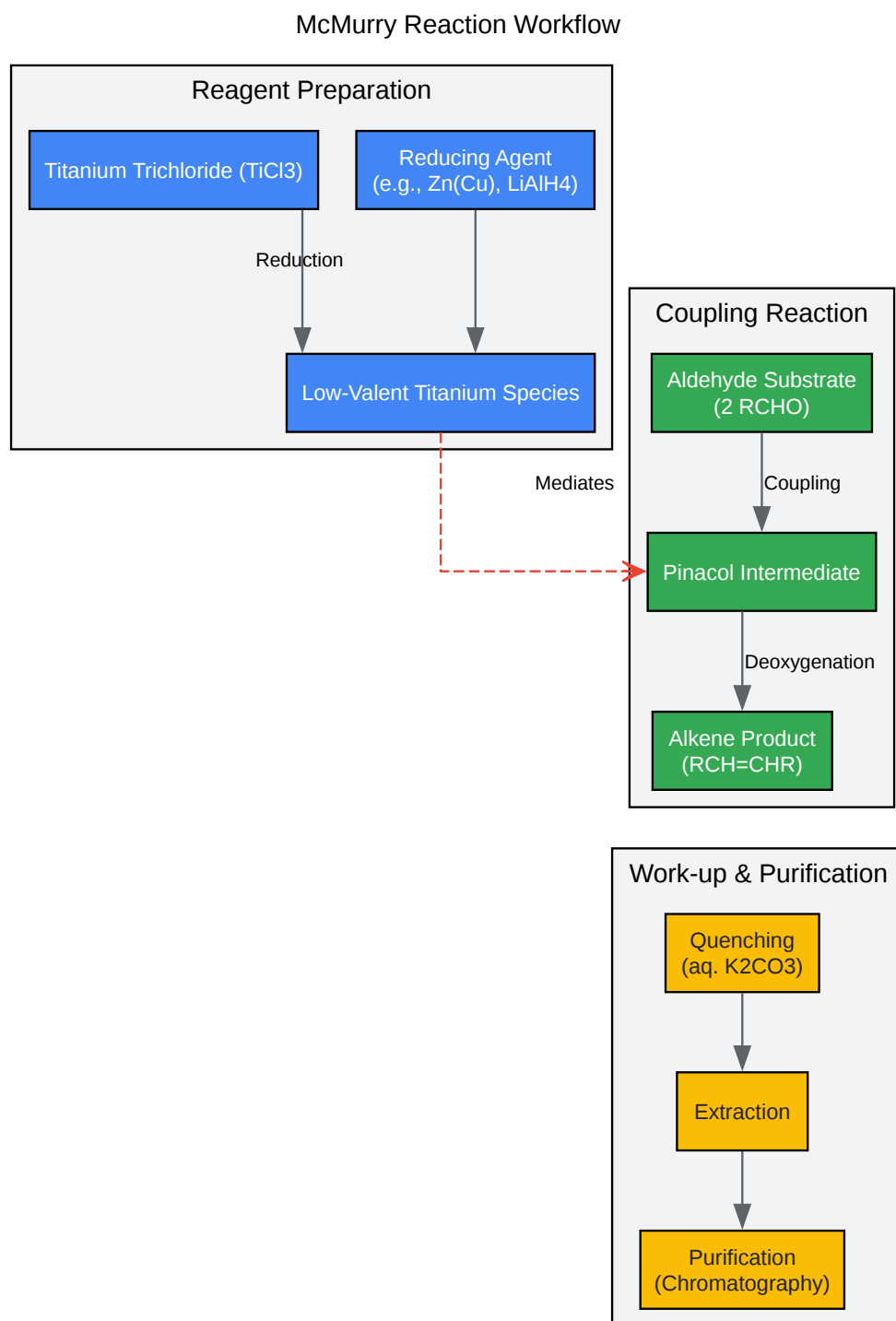
Methodology:

- Preparation of the Low-Valent Titanium Reagent:
 - Under an inert atmosphere of argon or nitrogen, suspend **titanium trichloride** in anhydrous THF in a round-bottom flask equipped with a magnetic stir bar.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a reducing agent, such as lithium aluminum hydride or a zinc-copper couple, to the stirred suspension. The color of the mixture will typically change, indicating the formation of the low-valent titanium species.
- Reductive Coupling:
 - Dissolve the aldehyde substrate in anhydrous THF in a separate flask under an inert atmosphere.
 - Slowly add the aldehyde solution to the prepared low-valent titanium reagent via syringe.
 - Allow the reaction mixture to warm to room temperature and then reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- Work-up and Purification:
 - Upon completion, cool the reaction mixture to room temperature.
 - Quench the reaction by the slow addition of aqueous potassium carbonate solution.
 - Extract the product with an organic solvent such as diethyl ether or ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to obtain the desired alkene.

Visualizing the McMurry Reaction Workflow

The following diagram illustrates the key steps and transformations in the McMurry reductive coupling reaction.



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Caption: Workflow of the McMurry reductive coupling reaction.

This technical guide provides a foundational understanding of **titanium trichloride** for laboratory professionals. Due to its hazardous nature, all handling and experimental procedures should be conducted in a controlled laboratory environment with appropriate personal protective equipment and engineering controls.

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